

Physical properties of 1,2-Dibromo-3,3-dimethylbutane (boiling point, density)

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Compound of Interest

Compound Name: 1,2-Dibromo-3,3-dimethylbutane

Cat. No.: B1595081

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Technical Guide: Physical Properties of 1,2-Dibromo-3,3-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1,2-Dibromo-3,3-dimethylbutane**, a halogenated hydrocarbon utilized as a versatile building block in organic synthesis. The information contained herein is intended to support research and development activities in the pharmaceutical, agrochemical, and specialty chemical sectors.

Core Physical Properties

1,2-Dibromo-3,3-dimethylbutane (CAS No. 640-21-1) is a colorless liquid. Its molecular structure lends itself to a variety of chemical transformations, making it a valuable intermediate in the synthesis of more complex organic molecules.

Quantitative Data Summary

The following table summarizes the key physical properties of **1,2-Dibromo-3,3-dimethylbutane**.

Physical Property	Value	Conditions
Boiling Point	73 °C	at 3 mm Hg[1][2][3]
85 °C	at 12 Torr	
225.566 °C	at 760 mmHg (Calculated)[4]	
Density	1.61 g/mL	at 25 °C[1][2][3]
1.620 g/cm ³	at 27 °C	
1.58 g/cm ³	(Calculated)[4]	
Molecular Weight	243.97 g/mol	
Molecular Formula	C ₆ H ₁₂ Br ₂	

Experimental Protocols

The accurate determination of physical properties is crucial for the successful implementation of a compound in synthetic workflows. The following sections detail generalized experimental methodologies for determining the boiling point and density of bromoalkanes like **1,2-Dibromo-3,3-dimethylbutane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially for small sample quantities, the following methods are commonly employed.

Micro-Boiling Point Determination using a Thiele Tube:

This method is suitable for small sample volumes.

- **Sample Preparation:** A few milliliters of **1,2-Dibromo-3,3-dimethylbutane** are placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube.

- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated, which ensures uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Measurement:** The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

Boiling Point Determination by Distillation:

For larger sample volumes, distillation provides a highly accurate measure of the boiling point.

- **Apparatus Setup:** A simple distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- **Procedure:** The sample of **1,2-Dibromo-3,3-dimethylbutane**, along with a few boiling chips, is placed in the round-bottom flask and heated.
- **Measurement:** As the liquid boils, the vapor rises, and the temperature on the thermometer will increase and then stabilize. The constant temperature observed during the collection of the main fraction of the distillate is recorded as the boiling point.

Density Determination

Density is an intrinsic property defined as the mass of a substance per unit volume.

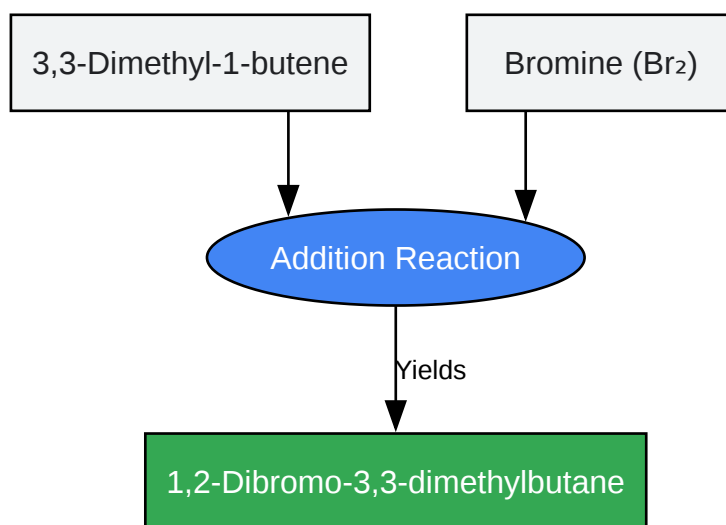
Direct Measurement:

This method is straightforward for liquid samples.

- **Volume Measurement:** A precise volume of **1,2-Dibromo-3,3-dimethylbutane** is measured using a calibrated volumetric pipette or a graduated cylinder.
- **Mass Measurement:** The mass of an empty, dry container (e.g., a beaker or vial) is determined using an analytical balance. The measured volume of the liquid is then transferred to the container, and the total mass is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the total mass. The density is then calculated by dividing the mass of the liquid by its volume.

Synthesis Workflow

1,2-Dibromo-3,3-dimethylbutane can be synthesized from 3,3-Dimethyl-1-butene. The following diagram illustrates the logical relationship in this synthesis.



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Caption: Synthesis of **1,2-Dibromo-3,3-dimethylbutane**.

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